Application Notes and Protocols: Leveraging 4-(1-Adamantyl)-2-bromophenol in Medicinal Chemistry

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Compound of Interest	
Compound Name:	*4-(1-Adamantyl)-2-bromophenol*
CAS No.:	*63013-55-8*
Cat. No.:	*B1272119*

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Introduction: The Strategic Value of the Adamantyl-Phenol Scaffold

In the landscape of modern drug discovery, the strategic selection of molecular building blocks is paramount to the successful development of novel therapeutics.[1][2][3] **4-(1-Adamantyl)-2-bromophenol** is a compound of significant interest, primarily recognized as a key intermediate in the synthesis of Adapalene, a third-generation retinoid widely used in the treatment of acne.[4][5][6] However, its utility extends far beyond this single application. The unique combination of a bulky, lipophilic adamantyl group, a reactive phenol, and a synthetically versatile bromine atom makes this molecule a privileged scaffold for medicinal chemistry campaigns targeting a wide array of diseases.[7][8]

The adamantane moiety is a rigid, three-dimensional cage-like hydrocarbon.[9] Its incorporation into drug candidates often enhances their lipophilicity, which can improve pharmacokinetic properties such as membrane permeability and metabolic stability.[7][8] This "lipophilic bullet" can effectively probe hydrophobic pockets within biological targets.[8] The

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phenolic hydroxyl group provides a handle for introducing a variety of substituents through etherification or esterification, while the ortho-bromine atom is primed for a range of cross-coupling reactions, enabling the exploration of diverse chemical space.

These application notes provide a comprehensive guide for researchers, scientists, and drug development professionals on the synthesis, derivatization, and potential therapeutic applications of **4-(1-Adamantyl)-2-bromophenol**.

Physicochemical Properties

A summary of the key physicochemical properties of **4-(1-Adamantyl)-2-bromophenol** is presented below. These parameters are crucial for understanding its behavior in both chemical reactions and biological systems.

Property	Value	Source
Molecular Formula	$C_{16}H_{19}BrO$	PubChem[10]
Molecular Weight	307.22 g/mol	PubChem[10]
CAS Number	63013-55-8	PubChem[10]
XLogP3	5.7	PubChem[10]
Appearance	White to off-white solid	(General knowledge)
Solubility	Soluble in common organic solvents (e.g., DCM, THF, EtOAc)	(General knowledge)

Synthesis of 4-(1-Adamantyl)-2-bromophenol: A Foundational Protocol

The most common and efficient method for the synthesis of **4-(1-Adamantyl)-2-bromophenol** is the Friedel-Crafts alkylation of 4-bromophenol with a suitable adamantylating agent. 1-Adamantanol is frequently used in the presence of an acid catalyst.[4][5][11]

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Protocol 1: Acid-Catalyzed Adamantylation of 4-Bromophenol

This protocol is adapted from established procedures and optimized for laboratory scale.[4][11]

Materials:

- 4-Bromophenol
- 1-Adamantanol
- Glacial Acetic Acid
- Acidic Ion-Exchange Resin (e.g., Amberlyst 15)
- Ethyl Acetate
- Saturated Sodium Bicarbonate Solution
- Brine
- Anhydrous Sodium Sulfate
- Rotary Evaporator
- Magnetic Stirrer and Hotplate
- Standard Glassware for Organic Synthesis

Procedure:

- To a round-bottom flask equipped with a magnetic stir bar and a reflux condenser, add 4-bromophenol (1.0 eq) and 1-adamantanol (1.0 eq).
- Add glacial acetic acid to dissolve the reactants (approximately 5-10 mL per gram of 4-bromophenol).
- Add the acidic ion-exchange resin (0.1-0.2 eq by weight relative to 4-bromophenol).

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- Heat the reaction mixture to 100-110 °C and stir vigorously for 3-5 hours. Monitor the reaction progress by TLC (Thin Layer Chromatography).
- Upon completion, cool the reaction mixture to room temperature.
- Filter off the ion-exchange resin and wash it with a small amount of ethyl acetate. The resin can be washed, dried, and reused.[11]
- Transfer the filtrate to a separatory funnel and dilute with ethyl acetate.
- Wash the organic layer sequentially with water, saturated sodium bicarbonate solution, and brine.
- Dry the organic layer over anhydrous sodium sulfate, filter, and concentrate under reduced pressure using a rotary evaporator.
- The crude product can be purified by column chromatography on silica gel (eluting with a hexane/ethyl acetate gradient) or by recrystallization from a suitable solvent system (e.g., hexane/toluene) to yield **4-(1-Adamantyl)-2-bromophenol** as a white solid.

Expected Yield: 92-99%[4]

Causality Behind Experimental Choices:

- Glacial Acetic Acid: Serves as a solvent that can dissolve both reactants and facilitates the reaction without competing with the phenol for the adamantyl cation.
- Acidic Ion-Exchange Resin: A solid acid catalyst that is easily removed by filtration, offering a more environmentally friendly and less corrosive alternative to strong mineral acids like sulfuric acid.[11]
- Aqueous Workup: The washing steps are crucial to remove any remaining acetic acid and other water-soluble impurities.

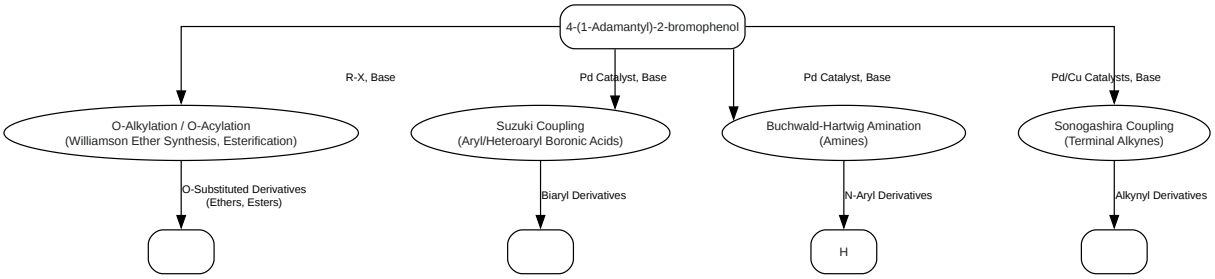
Medicinal Chemistry Applications: A Gateway to Novel Scaffolds

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4-(1-Adamantyl)-2-bromophenol is a versatile building block for the synthesis of a diverse range of derivatives. The phenolic hydroxyl group and the bromine atom offer two orthogonal points for chemical modification.

Workflow for Derivative Synthesis

The following diagram illustrates the potential synthetic pathways originating from **4-(1-Adamantyl)-2-bromophenol**.



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Caption: Synthetic diversification of **4-(1-Adamantyl)-2-bromophenol**.

Protocol 2: O-Alkylation via Williamson Ether Synthesis

This protocol describes the synthesis of ether derivatives, which can modulate the hydrogen-bonding capacity and polarity of the parent molecule.

Materials:

- **4-(1-Adamantyl)-2-bromophenol**
- Alkyl Halide (e.g., methyl iodide, benzyl bromide)
- Potassium Carbonate (K_2CO_3)

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- N,N-Dimethylformamide (DMF)
- Ethyl Acetate
- Standard Glassware for Organic Synthesis

Procedure:

- Dissolve **4-(1-Adamantyl)-2-bromophenol** (1.0 eq) in DMF in a round-bottom flask.
- Add potassium carbonate (1.5-2.0 eq).
- Add the alkyl halide (1.1-1.2 eq) dropwise at room temperature.
- Stir the reaction mixture at room temperature or gentle heating (40-50 °C) for 2-6 hours, monitoring by TLC.
- Upon completion, pour the reaction mixture into water and extract with ethyl acetate.
- Wash the combined organic extracts with water and brine.
- Dry the organic layer over anhydrous sodium sulfate, filter, and concentrate under reduced pressure.
- Purify the crude product by column chromatography on silica gel.

Rationale: The conversion of the phenol to its corresponding methoxy derivative is a key step in the synthesis of Adapalene.[5] This highlights the importance of this transformation for creating biologically active molecules.

Protocol 3: Suzuki Cross-Coupling for Biaryl Scaffolds

This protocol enables the introduction of various aryl or heteroaryl moieties at the 2-position, significantly expanding the chemical diversity and allowing for the exploration of new binding interactions with biological targets.

Materials:

- **4-(1-Adamantyl)-2-bromophenol**

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- Aryl or Heteroaryl Boronic Acid
- Palladium Catalyst (e.g., $Pd(PPh_3)_4$ or $Pd(dppf)Cl_2$)
- Base (e.g., K_2CO_3, Cs_2CO_3)
- Solvent (e.g., Toluene/Water, Dioxane/Water)
- Standard Schlenk Line and Inert Atmosphere Techniques

Procedure:

- To a Schlenk flask, add **4-(1-Adamantyl)-2-bromophenol** (1.0 eq), the boronic acid (1.2 eq), the palladium catalyst (0.02-0.05 eq), and the base (2.0-3.0 eq).
- Evacuate and backfill the flask with an inert gas (e.g., Argon or Nitrogen) three times.
- Add the degassed solvent system.
- Heat the reaction mixture to 80-100 °C and stir for 4-12 hours, monitoring by TLC or LC-MS.
- After cooling to room temperature, dilute the mixture with ethyl acetate and filter through a pad of Celite.
- Wash the filtrate with water and brine.
- Dry the organic layer over anhydrous sodium sulfate, filter, and concentrate.
- Purify the product by column chromatography.

Significance: The biaryl motif is a common feature in many approved drugs. This protocol allows for the rapid generation of novel biaryl compounds containing the adamantyl moiety, which can be screened for a variety of biological activities.

Potential Therapeutic Targets and Screening Strategies

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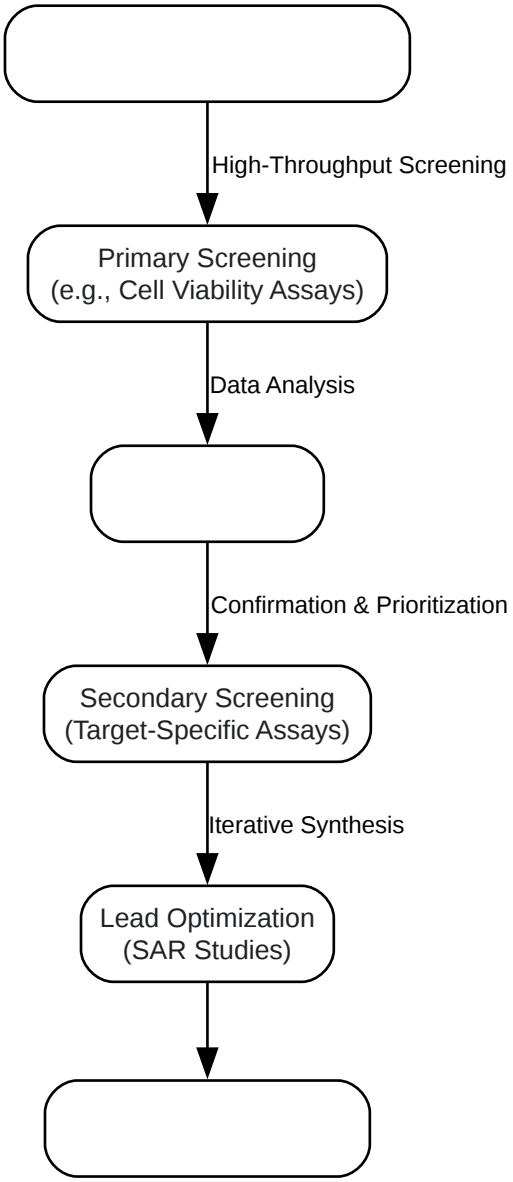
Derivatives of **4-(1-Adamantyl)-2-bromophenol** are promising candidates for screening in several therapeutic areas, given the known biological activities of adamantane-containing compounds.[6][12][13]

Potential Applications:

- Anticancer: Many adamantane derivatives have demonstrated antiproliferative activity against various cancer cell lines.[14][15]
- Antiviral: The adamantane scaffold is famously present in antiviral drugs like Amantadine.[8]
- Antibacterial: Adamantane derivatives have shown potential as antibacterial agents.[6]
- Neurological Disorders: The adamantane-containing drug Memantine is used to treat Alzheimer's disease, highlighting the potential of this scaffold in CNS drug discovery.[8]

Screening Workflow

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Caption: Drug discovery workflow for adamantyl-phenol derivatives.

Conclusion

4-(1-Adamantyl)-2-bromophenol is more than just an intermediate in the synthesis of a single drug. Its unique structural features make it a highly valuable and versatile building block for medicinal chemistry. The protocols and strategies outlined in these application notes provide a framework for leveraging this scaffold to generate novel chemical entities with the potential for a wide range of therapeutic applications. By systematically exploring the chemical space

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around this adamantyl-phenol core, researchers can unlock new opportunities in the quest for innovative medicines.

References

- Google Patents. (n.d.). Method of producing 2-(adamantyl-1)-4-bromophenol.
- Tang, S., et al. (2013). Content variation of disubstituted adamantane in a synthetic procedure to adapalene. Journal of Chemical and Pharmaceutical Research, 5(10), 391-395.
- PubChem. (n.d.). **4-(1-Adamantyl)-2-bromophenol**. Retrieved from [Link]
- ResearchGate. (n.d.). 4-(1-Adamantyl) Phenylalkylamines with Potential Antiproliferative Activity. Retrieved from [Link]
- ResearchGate. (n.d.). 4-bromophenol and 2-(1-Adamantyl)-4-bromoanisole, Intermediates in Adapalene Synthesis. Retrieved from [Link]
- Google Patents. (n.d.). Method for preparing 2-(1-adamantyl)-4-bromophenol.
- KM Pharma Solution Private Limited. (n.d.). 2-(Adamantan-1-yl)-4-Bromophenol. Retrieved from [Link]
- Google Patents. (n.d.). Process for the preparation of 1-adamantane derivatives.
- ResearchGate. (n.d.). Adamantane derivatives: Pharmacological and toxicological properties (Review). Retrieved from [Link]
- EurekAlert!. (2016, January 14). New pharmaceutical building block could accelerate drug development. Retrieved from [Link]
- Phys.org. (2019, October 17). Chemists find new way of creating the building blocks of many drugs. Retrieved from [Link]
- Pharmacia. (2023, October 11). Adamantane-containing drug delivery systems. Retrieved from [Link]
- ResearchGate. (n.d.). (PDF) Biological activity of adamantane analogues. Retrieved from [Link]

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- PubMed. (2019, April 5). Adamantyl pyran-4-one derivatives and their in vitro antiproliferative activity. Retrieved from [Link]
- MDPI. (2024, April 26). Novel Adamantane Derivatives: Synthesis, Cytotoxicity and Antimicrobial Properties. Retrieved from [Link]
- PubMed Central. (n.d.). The Lipophilic Bullet Hits the Targets: Medicinal Chemistry of Adamantane Derivatives. Retrieved from [Link]
- Routledge. (n.d.). Drug Discovery with Privileged Building Blocks: Tactics in Medicinal Chemistry. Retrieved from [Link]
- MDPI. (n.d.). Synthesis, Characterization, Biological Evaluation and DNA Interaction Studies of 4-Aminophenol Derivatives: Theoretical and Experimental Approach. Retrieved from [Link]

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Sources

- 1. New pharmaceutical building block could accelerate drug development | EurekAlert! [eurekalert.org]
- 2. phys.org [phys.org]
- 3. routledge.com [routledge.com]
- 4. RU2496762C1 - Method of producing 2-(adamantyl-1)-4-bromophenol - Google Patents [patents.google.com]
- 5. jocpr.com [jocpr.com]
- 6. mdpi.com [mdpi.com]
- 7. Adamantane-containing drug delivery systems [pharmacia.pensoft.net]
- 8. The Lipophilic Bullet Hits the Targets: Medicinal Chemistry of Adamantane Derivatives - PMC [pmc.ncbi.nlm.nih.gov]
- 9. researchgate.net [researchgate.net]

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- 10. 4-(1-Adamantyl)-2-bromophenol | C16H19BrO | CID 2769976 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 11. CN101955417B - Method for preparing 2-(1-adamantyl)-4-bromophenol - Google Patents [patents.google.com]
- 12. researchgate.net [researchgate.net]
- 13. pdf.benchchem.com [pdf.benchchem.com]
- 14. researchgate.net [researchgate.net]
- 15. Adamantyl pyran-4-one derivatives and their in vitro antiproliferative activity - PubMed [pubmed.ncbi.nlm.nih.gov]

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